

# A Comprehensive Technical Guide to Bis(benzylsulfinyl)methane

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Compound of Interest		
Compound Name:	Bis(benzylsulfinyl)methane	
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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Bis(benzylsulfinyl)methane**, more commonly known as dibenzyl sulfoxide, is a sulfurcontaining organic compound. This technical guide provides an in-depth overview of its nomenclature, chemical identity, synthesis, and known properties, tailored for professionals in research and drug development. The sulfoxide functional group is a key feature in various pharmacologically active molecules, making dibenzyl sulfoxide and its derivatives subjects of interest in medicinal chemistry.

# Nomenclature and Chemical Identity

The nomenclature of this compound can be presented in several ways, reflecting different systematic naming conventions. Its definitive identification is secured by its CAS Registry Number.



Identifier	Value	Reference
Common Name	Dibenzyl sulfoxide	[1]
Systematic IUPAC Name	Benzene, 1,1'- [sulfinylbis(methylene)]bis-	[2]
CAS Registry Number	621-08-9	[2]
Molecular Formula	C14H14OS	[3]
Molecular Weight	230.33 g/mol	[3]
Synonyms	Bis(phenylmethyl) sulfoxide, Benzyl sulfoxide	[4]

# Physicochemical and Toxicological Properties

A summary of the key quantitative data for dibenzyl sulfoxide is provided below, offering a snapshot of its physical characteristics and toxicological profile.

Property	Value	Reference
Melting Point	130-134 °C	[5][6]
Decomposition Temperature	210 °C	[5]
Solubility	Soluble in diethyl ether, ethanol, and water	[5]
Vapor Pressure	6.53 x 10 <sup>-6</sup> mm Hg	[4]
LD50 (intraperitoneal, mouse)	600 mg/kg	[4]

# Experimental Protocols: Synthesis of Dibenzyl Sulfoxide

Two primary methods for the synthesis of dibenzyl sulfoxide are documented. The first is a twostep process involving the formation of a sulfide intermediate followed by oxidation. The second is a direct oxidation from the corresponding sulfide using a different oxidizing agent.



## Two-Step Synthesis via Dibenzyl Sulfide Intermediate

This common laboratory preparation involves two distinct experimental stages.

#### Step 1: Synthesis of Dibenzyl Sulfide

- Dissolve sodium sulfide (0.0040 mol) and benzyl chloride (0.0079 mol) in 50 mL of anhydrous ethanol at 70°C.[7][8]
- Stir the reaction mixture for over 1 hour.[7][8]
- Add 400 mL of water to the solution.[7][8]
- Extract the aqueous solution with dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).[7][8]
- Evaporate the dichloromethane to yield dibenzyl sulfide. [7][8]

#### Step 2: Oxidation to Dibenzyl Sulfoxide

- Dissolve the dibenzyl sulfide (0.0028 mol) obtained in Step 1 in 60 mL of acetic acid.[7][8]
- Place the solution in an ice bath and stir vigorously.[7][8]
- Add 30% hydrogen peroxide (0.0028 mol) dropwise to the solution over 1 hour.[7][8]
- Add 500 mL of water to the reaction mixture.[7][8]
- Extract the solution with dichloromethane.[7][8]
- Evaporate the dichloromethane to yield dibenzyl sulfoxide.[7][8]

## **Alternative Synthesis Method**

This method provides a one-pot synthesis from the sulfide to the sulfoxide.

- Reflux a mixture of benzyl sulfide (0.01 mol) and thiacyclopentane 1-oxide (0.04 mol) in 25 mL of acetic acid.[5]
- Add 5 drops of sulfuric acid as a catalyst.[5]

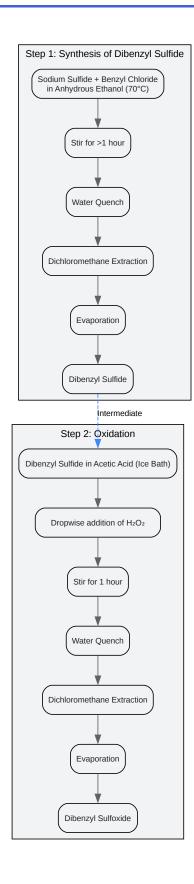


- Continue refluxing for 16 hours.[5]
- Dilute the resulting mixture with water.[5]
- Extract with 200 mL of diethyl ether.[5]
- Wash the ether layer three times with 100 mL of water.[5]
- Dilute the ether layer with alcohol and treat with charcoal.[5]
- Concentrate the solution under reduced pressure to yield dibenzyl sulfoxide.[5]

# **Visualization of Synthetic Workflow**

The following diagram illustrates the two-step synthesis protocol for dibenzyl sulfoxide.





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Caption: Workflow for the two-step synthesis of dibenzyl sulfoxide.



# **Biological Activity and Applications**

While extensive research on the specific signaling pathways of dibenzyl sulfoxide is not widely published, its known biological activities and applications provide insight into its potential roles.

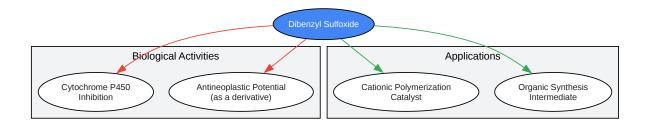
## **Known Biological Effects**

- Enzyme Inhibition: Dibenzyl sulfoxide has been shown to inhibit microbial metabolism through its interaction with cytochrome P450 enzymes.[9]
- Antineoplastic Potential: Derivatives of benzyl naphthyl sulfoxide have demonstrated potent
  antineoplastic activity, suggesting the sulfoxide moiety is a valuable pharmacophore in the
  design of anti-cancer agents.[10]

## **Chemical and Industrial Applications**

- Catalysis: It can act as a solid catalyst in the cationic polymerization of vinyl monomers.[9]
- Synthetic Intermediate: Dibenzyl sulfoxide is a versatile intermediate in various organic syntheses.[1]

The following diagram illustrates the logical relationships of dibenzyl sulfoxide's known activities and applications.



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